

# Personal protective equipment for handling N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone

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## Compound of Interest

Compound Name: *N*-(3-Hydroxytetradecanoyl)-DL-homoserine lactone

Cat. No.: B175380

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## Essential Safety and Handling of N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone** (CAS 172670-99-4). As a member of the N-acyl-homoserine lactone (AHL) family, this compound is a crucial tool in studying bacterial quorum sensing, a cell-to-cell communication process that regulates gene expression in many gram-negative bacteria.<sup>[1]</sup> Adherence to strict safety protocols is mandatory due to its acute oral toxicity.

## Immediate Safety Information

**Hazard Classification:** **N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone** is classified as Acute Toxicity, Oral, Category 3.

**Signal Word:** Danger

**Hazard Statement:** H301 - Toxic if swallowed.

**Pictogram:** GHS06 (Skull and Crossbones)

## Personal Protective Equipment (PPE) and Handling

Given the compound's acute oral toxicity, engineering controls (such as a fume hood) should be the primary method of exposure control. When handling the solid powder, the following personal protective equipment is essential.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety glasses or goggles compliant with EN 166 (EU) or ANSI Z87.1 (US) standards.	Protects eyes from contact with the powdered substance.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) meeting EN 374 standards. Inspect gloves prior to use.	Prevents skin contact. Use proper glove removal technique to avoid contaminating skin.
Body Protection	Laboratory coat. For larger quantities or where significant dust generation is possible, consider impervious clothing.	Minimizes the risk of skin contamination.
Respiratory Protection	For operations where dust may be generated, a NIOSH-approved N95 (US) or FFP2 (EU) particulate respirator is recommended.	Prevents inhalation of the powdered compound.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Read and understand the available safety information thoroughly.
  - Ensure a safety shower and eyewash station are readily accessible.
  - Work within a properly functioning chemical fume hood to minimize inhalation exposure.

- Gather all necessary PPE and ensure it is in good condition.
- Handling the Solid Compound:
  - The compound is typically a white to off-white powder.
  - Store the container locked up and in a cool, dry, well-ventilated area at -20°C for long-term stability.
  - When weighing or transferring the powder, do so carefully to avoid creating dust.
  - Do not eat, drink, or smoke in the handling area.
- Creating Solutions:
  - **N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone** is soluble in organic solvents such as Dimethylformamide (DMF) and acetonitrile.
  - When dissolving, add the solvent to the solid slowly to prevent splashing.
- Post-Handling:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.
  - Clean the work area and decontaminate any equipment used.

## Emergency and First Aid Procedures

Exposure Route	First Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth with water. Do not induce vomiting.
If Inhaled	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

## Disposal Plan

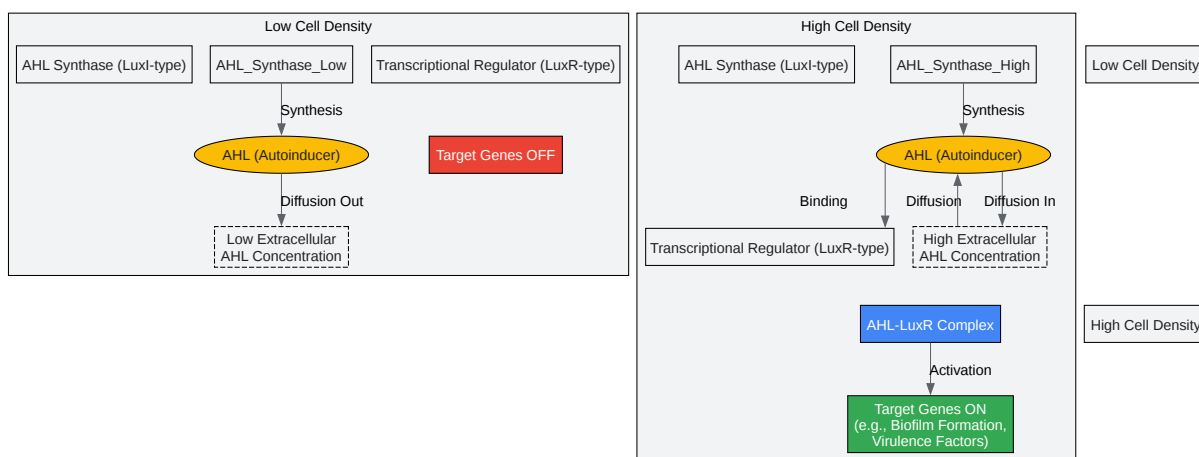
All waste containing **N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone** must be treated as hazardous waste.

- Unused Product:
  - Dispose of surplus and non-recyclable solutions to a licensed disposal company.
  - Do not allow the product to enter drains.
- Contaminated Materials:
  - Contaminated labware, PPE (gloves, etc.), and other materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Regulatory Compliance:

- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

## Visualization of a Generalized Quorum Sensing Pathway

**N-(3-Hydroxytetradecanoyl)-DL-homoserine lactone** is an autoinducer in bacterial quorum sensing. The diagram below illustrates a generalized workflow of how AHL molecules like this one regulate gene expression. At low cell density, the autoinducer diffuses out of the cell. As the bacterial population grows, the concentration of the autoinducer increases, causing it to diffuse back into the cells and bind to a transcriptional regulator, which then activates or represses target gene expression.[\[2\]](#)



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Caption: Generalized workflow of AHL-mediated quorum sensing.

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## References

- 1. N-Butanoyl-L-homoserine lactone - CAS-Number 67605-85-0 - Order from Chemodex [chemodex.com]
- 2. N-Acyl homoserine lactone - Wikipedia [en.wikipedia.org]
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